

Application Notes: 1H-Phenalene-1,3(2H)-dione Derivatives in Fluorescence Microscopy

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Compound of Interest

Compound Name: 1H-Phenalene-1,3(2H)-dione

Cat. No.: B104059

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Introduction

While **1H-Phenalene-1,3(2H)-dione** itself is not inherently fluorescent, its core structure serves as a versatile scaffold for the synthesis of novel fluorescent probes. Modifications to the phenalenone backbone, a closely related structure, have yielded derivatives with tunable photophysical properties suitable for fluorescence microscopy. These probes offer potential applications in cellular imaging, allowing for the visualization of subcellular structures and dynamic processes. This document provides an overview of a specific fluorescent phenalenone derivative, OE19, and detailed protocols for its application in fluorescence microscopy.

Featured Derivative: OE19

OE19 is a red-fluorescent phenalenone derivative designed for cellular imaging. It features an amine group at the 6-position and bromine atoms at the 2- and 5-positions, which shift its absorption to longer wavelengths and enhance its fluorescent properties.^{[1][2][3][4]}

Data Presentation

Photophysical Properties of OE19

Property	Value	Solvent
Absorption Maximum (λ_{abs})	525 nm	Dichloromethane
Molar Extinction Coefficient (ϵ)	10,000 M ⁻¹ cm ⁻¹	Dichloromethane
Emission Maximum (λ_{em})	650 nm	Dichloromethane
Fluorescence Quantum Yield (Φ_{f})	0.10	Dichloromethane
Singlet Oxygen Quantum Yield (Φ_{Δ})	0.38	Dichloromethane

Data sourced from studies on phenalenone derivatives for theranostic applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Synthesis of OE19

The synthesis of OE19 is a multi-step process starting from commercially available reagents. The key steps involve the reaction of trans-cinnamoyl chloride with 2-methoxynaphthalene, followed by methylation, bromination, nitration, and subsequent reduction to yield the final product.[\[1\]](#) A detailed synthetic scheme can be found in the work by Kaye et al. (2021).

Cell Culture and Staining Protocol for PANC-1 Cells

This protocol is adapted from the methodology used for imaging pancreatic cancer cells (PANC-1) with OE19.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- PANC-1 cells
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- OE19 stock solution (10 mM in DMSO)
- Phosphate Buffered Saline (PBS)

- Formaldehyde (4% in PBS)
- Mounting medium
- Glass coverslips
- 6-well plates

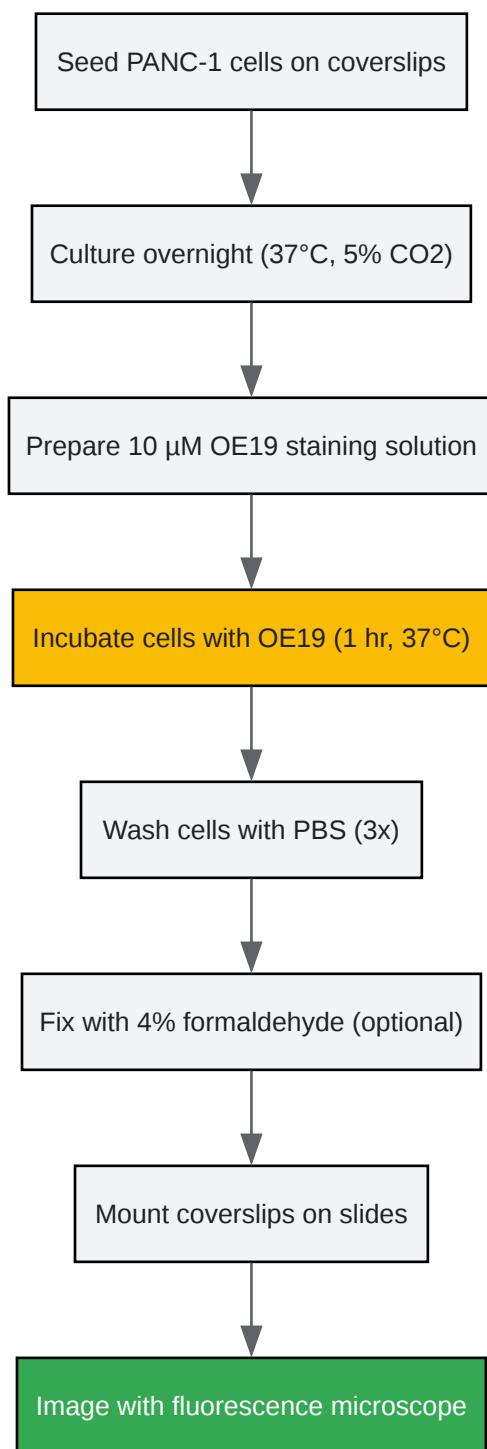
Procedure:

- Cell Seeding: Seed PANC-1 cells onto glass coverslips in 6-well plates at a density of 2×10^5 cells/well.
- Cell Culture: Culture the cells overnight in a humidified incubator at 37°C with 5% CO₂ to allow for attachment.
- Staining:
 - Prepare a working solution of OE19 by diluting the 10 mM stock solution in DMEM to a final concentration of 10 µM.
 - Remove the culture medium from the wells and wash the cells once with PBS.
 - Add the 10 µM OE19 staining solution to each well.
 - Incubate for 1 hour at 37°C in the dark.
- Washing:
 - Remove the staining solution and wash the cells three times with PBS to remove any unbound probe.
- Fixation (Optional):
 - For fixed-cell imaging, after washing, add 4% formaldehyde in PBS to each well and incubate for 15 minutes at room temperature.
 - Wash the cells three times with PBS.

- Mounting:
 - Carefully remove the coverslips from the wells and mount them onto glass slides using a suitable mounting medium.
- Imaging:
 - Image the cells using a fluorescence microscope equipped with appropriate filters for red fluorescence (Excitation: ~520-540 nm; Emission: ~630-670 nm).

Visualizations

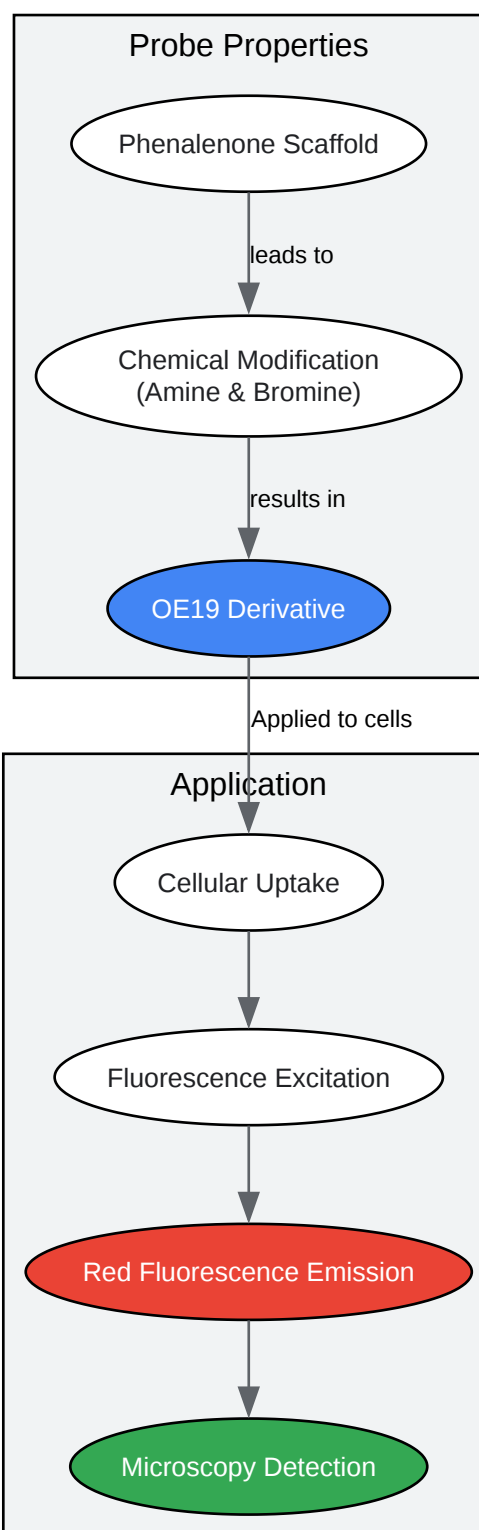
Experimental Workflow for Cellular Imaging



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Caption: Workflow for staining and imaging cells with OE19.

Logical Relationship of OE19 Application



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Caption: From scaffold modification to cellular imaging.

Concluding Remarks

Derivatives of the phenalenone scaffold, such as OE19, demonstrate the potential of this chemical class in the development of novel fluorescent probes for microscopy. While the parent **1H-Phenalene-1,3(2H)-dione** is not fluorescent, its structural framework is a promising starting point for synthetic chemists. The provided protocols offer a foundation for researchers to begin exploring the utility of these compounds in their specific imaging applications. Further research may lead to the development of phenalene-based probes with improved brightness, photostability, and specific targeting capabilities for advanced cellular imaging and drug development studies.

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References

- 1. A Green-Absorbing, Red-Fluorescent Phenalenone-Based Photosensitizer as a Theranostic Agent for Photodynamic Therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. A Green-Absorbing, Red-Fluorescent Phenalenone-Based Photosensitizer as a Theranostic Agent for Photodynamic Therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A Green-Absorbing, Red-Fluorescent Phenalenone-Based Photosensitizer as a Theranostic Agent for Photodynamic Therapy. (2021) | Esther G Kaye | 20 Citations [scispace.com]
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